Spectroscopic Characterization of 3-(3-Fluorophenyl)-1-propene: A Technical Guide

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Compound of Interest

Compound Name:	*3-(3-Fluorophenyl)-1-propene*
CAS No.:	*30984-53-3*
Cat. No.:	*B1302169*

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Introduction

In the landscape of contemporary drug discovery and materials science, the precise structural elucidation of novel chemical entities is paramount. Fluorinated organic compounds, in particular, have garnered significant attention due to the unique physicochemical properties imparted by the fluorine atom, such as enhanced metabolic stability, increased lipophilicity, and altered electronic characteristics. This guide provides an in-depth analysis of the spectroscopic data for **3-(3-Fluorophenyl)-1-propene**, a versatile building block in organic synthesis.[1] Its structure, featuring a meta-substituted fluorophenyl ring attached to a reactive propene moiety, presents a distinct spectroscopic fingerprint.

This document serves as a technical resource for researchers and professionals, offering a detailed examination of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of **3-(3-Fluorophenyl)-1-propene**. The interpretation of this data is grounded in fundamental spectroscopic principles and supported by comparative analysis with structurally related compounds.

Molecular Structure and Isomeric Considerations

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The structure of **3-(3-Fluorophenyl)-1-propene**, with the chemical formula C_9H_9F and a molecular weight of 136.17 g/mol , is foundational to understanding its spectroscopic properties.[1][2] The molecule consists of a benzene ring substituted with a fluorine atom at the C3 position and an allyl group at the C1 position.

Caption: Molecular structure of **3-(3-Fluorophenyl)-1-propene**.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy provides detailed information about the chemical environment of hydrogen atoms within a molecule. The spectrum of **3-(3-Fluorophenyl)-1-propene** is predicted to exhibit distinct signals for the aromatic, olefinic, and allylic protons.

Experimental Protocol: ^{1}H NMR Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **3-(3-Fluorophenyl)-1-propene** in 0.5-0.7 mL of deuterated chloroform ($CDCl_3$).
- Instrumentation: Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer.
- Parameters:
  - Number of scans: 16-32
  - Relaxation delay: 1-2 seconds
  - Pulse width: 90°
  - Spectral width: -2 to 12 ppm
- Referencing: The chemical shifts are referenced to the residual solvent peak of $CDCl_3$ (δ 7.26 ppm).

Predicted ^{1}H NMR Data and Interpretation

The presence of the electron-withdrawing fluorine atom will influence the chemical shifts of the aromatic protons. The olefinic protons will exhibit characteristic splitting patterns due to both

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geminal and vicinal coupling.

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-2'	7.25 - 7.35	m	-	1H
H-4'	6.90 - 7.00	m	-	1H
H-5'	7.25 - 7.35	m	-	1H
H-6'	6.90 - 7.00	m	-	1H
H-2	5.90 - 6.05	ddt	J ≈ 17.0, 10.2, 6.7	1H
H-1a (trans)	5.10 - 5.15	dq	J ≈ 17.0, 1.7	1H
H-1b (cis)	5.05 - 5.10	dq	J ≈ 10.2, 1.7	1H
H-3	3.35 - 3.45	dt	J ≈ 6.7, 1.7	2H

- Aromatic Region (δ 6.90 - 7.35 ppm): The four protons on the fluorophenyl ring will appear as a complex multiplet. The electron-withdrawing nature of fluorine will generally deshield the aromatic protons relative to benzene.
- Olefinic Region (δ 5.05 - 6.05 ppm): The internal olefinic proton (H-2) will be a doublet of doublets of triplets (ddt) due to coupling with the terminal olefinic protons (H-1a and H-1b) and the allylic protons (H-3). The terminal olefinic protons (H-1a and H-1b) will appear as distinct signals, each as a doublet of quartets (dq) due to geminal coupling to each other and vicinal coupling to H-2 and a smaller long-range coupling to the allylic protons.
- Allylic Region (δ 3.35 - 3.45 ppm): The allylic protons (H-3) will be a doublet of triplets (dt) due to coupling with the internal olefinic proton (H-2) and the two terminal olefinic protons.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

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Carbon NMR provides information on the different carbon environments in the molecule. The spectrum for **3-(3-Fluorophenyl)-1-propene** is expected to show nine distinct signals, corresponding to the nine carbon atoms.

Experimental Protocol: ^{13}C NMR Acquisition

- Sample Preparation: Use the same sample prepared for ^{1}H NMR.
- Instrumentation: Acquire the spectrum on a 100 MHz (or higher) NMR spectrometer.
- Parameters:
  - Number of scans: 1024-2048
  - Relaxation delay: 2-5 seconds
  - Pulse width: 90°
  - Spectral width: 0 to 200 ppm
- Referencing: The chemical shifts are referenced to the solvent peak of $CDCl_3$ (δ 77.16 ppm).

Predicted ^{13}C NMR Data and Interpretation

The carbon directly attached to the fluorine atom will exhibit a large one-bond C-F coupling constant. The other aromatic carbons will show smaller two- and three-bond C-F couplings.

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)	C-F Coupling (J, Hz)
C-1'	140-142	d, J ≈ 7-9
C-2'	124-126	d, J ≈ 2-3
C-3'	161-164	d, J ≈ 245-250
C-4'	113-115	d, J ≈ 21-23
C-5'	129-131	d, J ≈ 8-10
C-6'	115-117	d, J ≈ 21-23
C-1	116-118	-
C-2	136-138	-
C-3	38-40	-

- Aromatic Region (δ 113 - 164 ppm): The carbon bearing the fluorine (C-3') will be significantly downfield and show a large one-bond coupling constant. The other aromatic carbons will have chemical shifts influenced by the fluorine's inductive and resonance effects, and will exhibit smaller couplings.
- Olefinic Region (δ 116 - 138 ppm): The terminal alkene carbon (C-1) will be more shielded (upfield) compared to the internal alkene carbon (C-2).
- Aliphatic Region (δ 38 - 40 ppm): The allylic carbon (C-3) will appear in the typical aliphatic region.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to molecular vibrations.

Experimental Protocol: IR Spectrum Acquisition

- Sample Preparation: A thin film of the neat liquid is placed between two sodium chloride or potassium bromide plates.

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- Instrumentation: Acquire the spectrum using a Fourier-Transform Infrared (FTIR) spectrometer.
- Parameters:
  - Scan range: 4000 - 400 cm^{-1}
  - Resolution: 4 cm^{-1}
  - Number of scans: 16

Predicted IR Data and Interpretation

The IR spectrum of **3-(3-Fluorophenyl)-1-propene** will show characteristic absorption bands for the aromatic ring, the alkene, and the C-F bond.

Wavenumber (cm^{-1})	Vibration Type	Intensity
3080 - 3010	=C-H stretch (aromatic and alkene)	Medium
2980 - 2850	C-H stretch (allylic CH_2)	Medium
1640 - 1650	C=C stretch (alkene)	Medium
1580 - 1600, 1480-1500	C=C stretch (aromatic)	Medium-Strong
1250 - 1270	C-F stretch	Strong
910 - 995	=C-H bend (alkene out-of-plane)	Strong
780 - 880	C-H bend (aromatic out-of-plane)	Strong

- C-H Stretching: Bands above 3000 cm^{-1} are indicative of C-H bonds on sp^2 hybridized carbons (aromatic and alkene), while those below 3000 cm^{-1} correspond to the sp^3 hybridized allylic C-H bonds.

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- C=C Stretching: The alkene C=C stretch is expected around 1645 cm^{-1}. The aromatic C=C stretching vibrations will appear as a pair of bands in the 1480-1600 cm^{-1} region.
- C-F Stretching: A strong absorption band in the 1250-1270 cm^{-1} region is characteristic of the C-F bond.
- Out-of-Plane Bending: Strong bands in the fingerprint region will correspond to the out-of-plane bending of the alkene and aromatic C-H bonds.

Mass Spectrometry (MS)

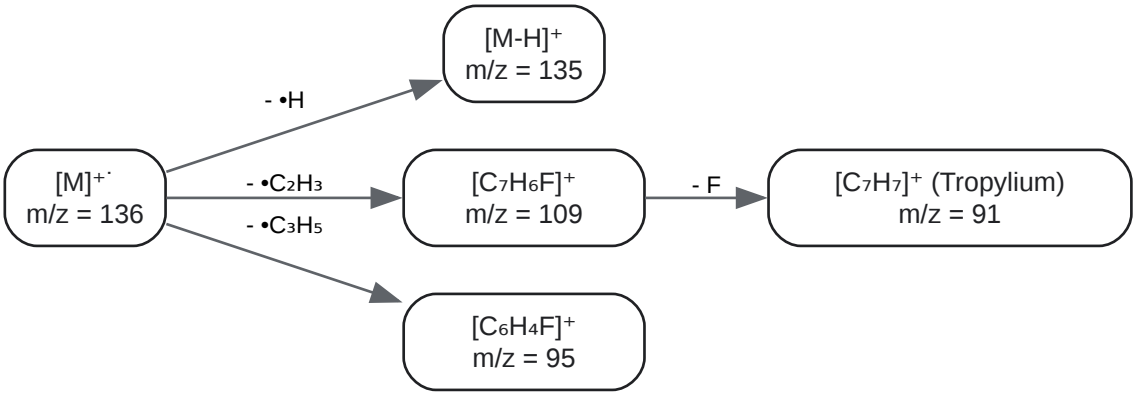
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule upon ionization.

Experimental Protocol: Mass Spectrum Acquisition

- Ionization Method: Electron Ionization (EI) at 70 eV.
- Instrumentation: A gas chromatograph-mass spectrometer (GC-MS) or a direct insertion probe on a mass spectrometer.
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).

Predicted Mass Spectrum and Fragmentation

The molecular ion peak ($M^{+\cdot}$) is expected to be prominent due to the stability of the aromatic ring. The fragmentation pattern will be influenced by the stability of the resulting carbocations.



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Caption: Predicted major fragmentation pathways for **3-(3-Fluorophenyl)-1-propene**.

Predicted Major Fragments:

m/z	Proposed Fragment	Notes
136	$[C_9H_9F]^{+\cdot}$	Molecular ion ($M^{+\cdot}$)
135	$[C_9H_8F]^+$	Loss of a hydrogen radical
109	$[C_7H_6F]^+$	Fluorotropylium or fluorobenzyl cation, from benzylic cleavage
95	$[C_6H_4F]^+$	Loss of the allyl radical
91	$[C_7H_7]^+$	Tropylium ion (if fluorine is lost from the m/z 109 fragment)

- Molecular Ion (m/z 136): The base peak or a very intense peak is expected for the molecular ion due to the stability of the aromatic system.
- Benzylic Cleavage (m/z 109): A significant fragment is anticipated at m/z 109, corresponding to the formation of a stable fluorotropylium or fluorobenzyl cation through cleavage of the bond between the allylic carbon and the vinyl group.
- Loss of Allyl Radical (m/z 95): Fragmentation involving the loss of the entire allyl group ($\bullet C_3H_5$) would result in a fragment at m/z 95.

Conclusion

The comprehensive spectroscopic analysis of **3-(3-Fluorophenyl)-1-propene** provides a detailed and unambiguous structural confirmation. The ^1H and ^{13}C NMR spectra offer precise information on the electronic environment of each proton and carbon, with the fluorine atom inducing characteristic chemical shifts and coupling patterns. The IR spectrum confirms the presence of the key functional groups: the aromatic ring, the alkene, and the carbon-fluorine bond. Finally, mass spectrometry establishes the molecular weight and reveals a fragmentation pattern consistent with the proposed structure, dominated by the formation of stable aromatic

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cations. This guide serves as a valuable reference for the characterization of this important synthetic intermediate and similar fluorinated aromatic compounds.

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